

Standard Operating Procedure for Cimracemoside C Handling and Storage

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Compound of Interest

Compound Name: Cimracemoside C

Cat. No.: B190804

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Purpose

This document provides standardized procedures for the safe handling, storage, and use of **Cimracemoside C** in a laboratory setting. These guidelines are intended to minimize risks to personnel and maintain the integrity of the compound for research and development purposes.

Scope

These procedures apply to all laboratory personnel who handle, store, or conduct experiments with **Cimracemoside C**.

Physical and Chemical Properties

Cimracemoside C is a triterpenoid saponin derived from plants of the Cimicifuga (Actaea) species. Its properties are summarized in the table below.

Property	Value	Source
Molecular Formula	C ₃₅ H ₅₆ O ₉	[1]
Molecular Weight	620.8 g/mol	[1]
CAS Number	256925-92-5	[1]
Appearance	White powder	-
Solubility	Soluble in Methanol and DMSO. Sparingly soluble in water.	-
Purity	>98% (typical)	-

Safety Precautions and Handling

While specific toxicity data for **Cimiracemoside C** is not readily available, it should be handled with the standard precautions for a chemical of unknown toxicity.

4.1 Personal Protective Equipment (PPE)

- Gloves: Wear nitrile or latex gloves at all times when handling the compound.
- Eye Protection: Safety glasses or goggles are mandatory.
- Lab Coat: A full-length lab coat should be worn.
- Respiratory Protection: For procedures that may generate dust or aerosols, a NIOSH-approved respirator is recommended.

4.2 General Handling

- Handle **Cimiracemoside C** in a well-ventilated area, preferably within a chemical fume hood.
- Avoid inhalation of dust or powder.
- Avoid contact with skin and eyes. In case of contact, rinse thoroughly with water.

- Do not eat, drink, or smoke in areas where the compound is handled.
- Wash hands thoroughly after handling.

4.3 Spill and Waste Disposal

- Spills: In case of a spill, absorb with an inert material (e.g., vermiculite, sand) and place in a sealed container for disposal.
- Waste Disposal: Dispose of waste materials in accordance with local, state, and federal regulations.

Storage

Proper storage is crucial to maintain the stability and integrity of **Cimiracemoside C**.

Condition	Recommendation
Temperature	Short-term (weeks): -20°C Long-term (months): -80°C
Atmosphere	Store in a tightly sealed container, desiccated to protect from moisture.
Light	Protect from direct light.
Aliquoting	For solutions, aliquot into single-use volumes to avoid repeated freeze-thaw cycles.

Experimental Protocols

Cimiracemoside C is known to be an activator of AMP-activated protein kinase (AMPK), a key regulator of cellular energy homeostasis.

Preparation of Stock Solutions

6.1.1 Materials

- **Cimiracemoside C** powder

- Dimethyl sulfoxide (DMSO), cell culture grade
- Sterile microcentrifuge tubes or vials

6.1.2 Protocol

- Allow the **Cimiracemoside C** vial to equilibrate to room temperature before opening.
- Under sterile conditions (e.g., in a biological safety cabinet), weigh the desired amount of **Cimiracemoside C** powder.
- Add the appropriate volume of DMSO to achieve the desired stock concentration (e.g., 10 mM).
- Vortex or sonicate gently until the powder is completely dissolved.
- Aliquot the stock solution into single-use sterile tubes.
- Store the aliquots at -20°C or -80°C.

In Vitro AMPK Activation Assay

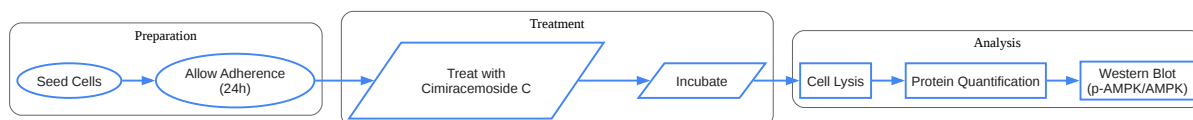
This protocol outlines a general procedure to assess the activation of AMPK in a cell-based assay.

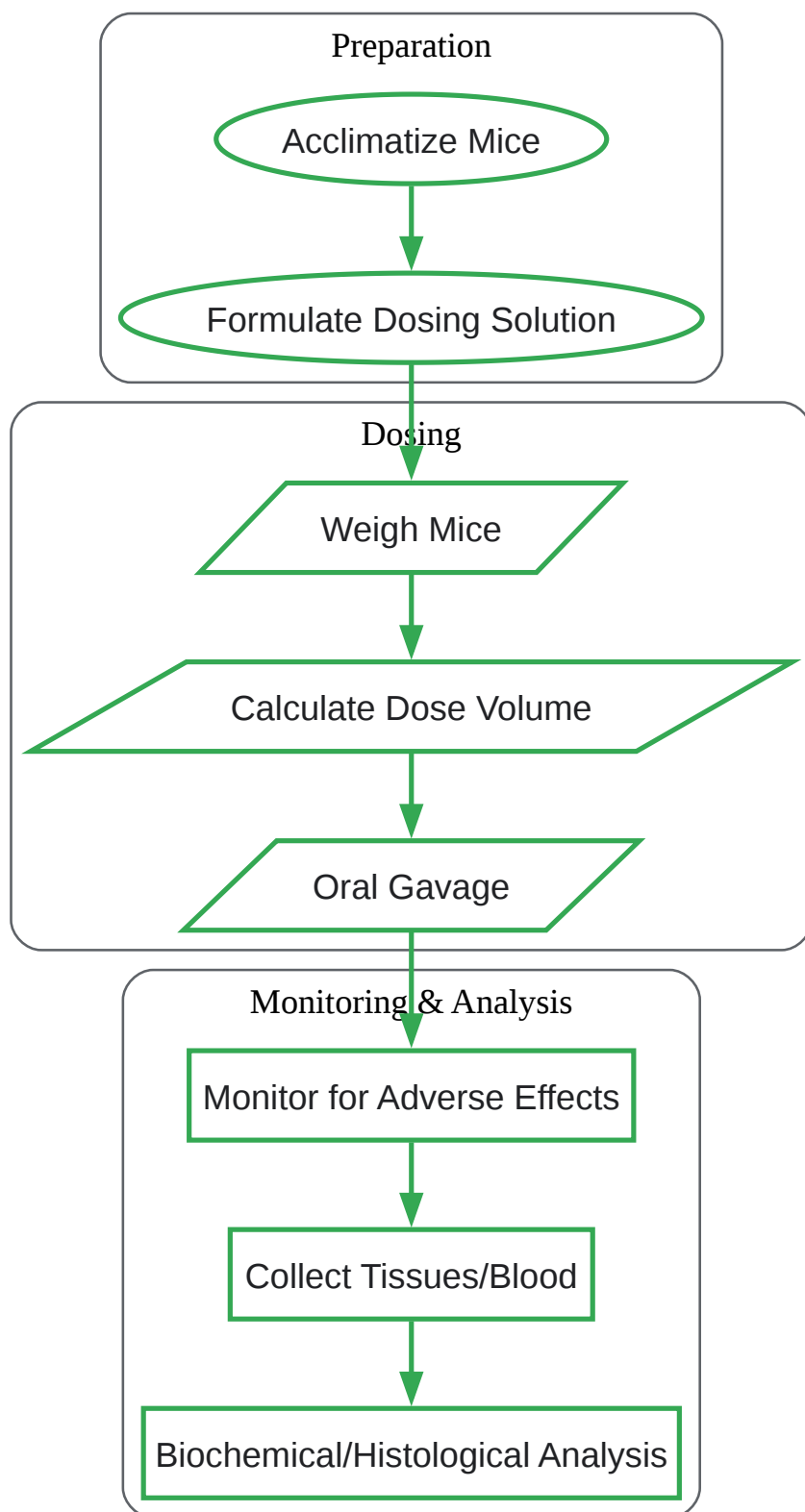
6.2.1 Materials

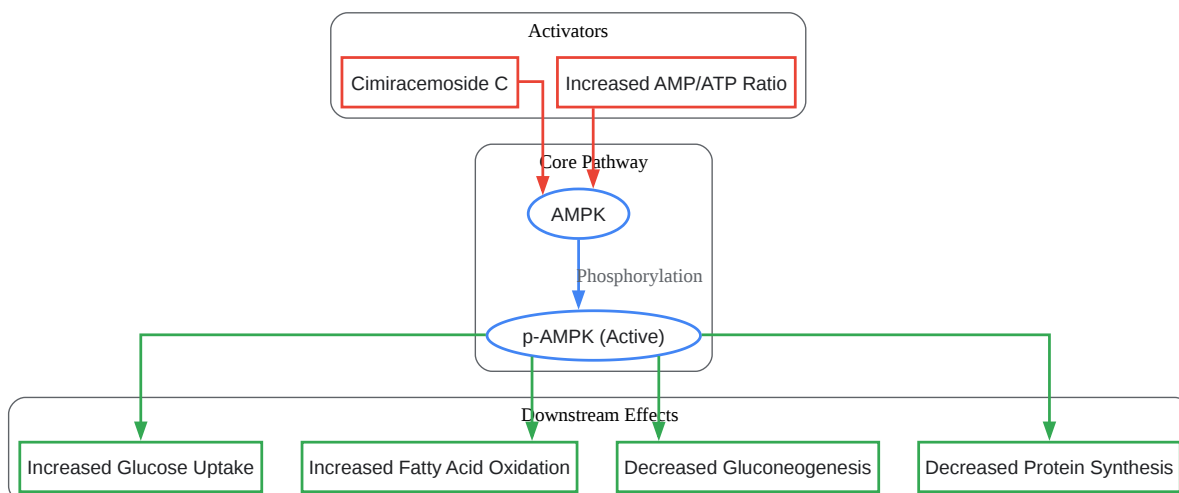
- Cell line of interest (e.g., HepG2, C2C12)
- Cell culture medium and supplements
- **Cimiracemoside C** stock solution
- Positive control (e.g., AICAR)
- Lysis buffer
- Protein assay kit (e.g., BCA)

- Antibodies for Western blotting (anti-p-AMPK, anti-AMPK)
- SDS-PAGE gels and blotting equipment

6.2.2 Workflow







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References

- 1. Cimiracemoside C | C₃₅H₅₆O₉ | CID 15541911 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Standard Operating Procedure for Cimiracemoside C Handling and Storage]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b190804#standard-operating-procedure-for-cimiracemoside-c-handling-and-storage]

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